

Application Notes and Protocols: Assessing UCK2 Activity with Inhibitor-2

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Compound of Interest

Compound Name: UCK2 Inhibitor-2

Cat. No.: B15578585

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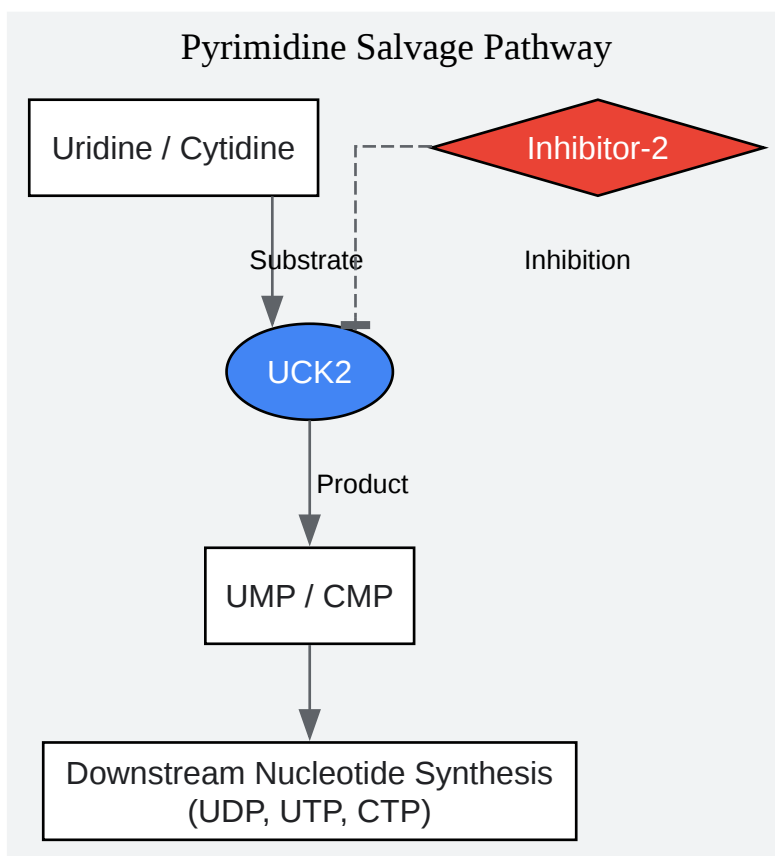
Introduction

Uridine-Cytidine Kinase 2 (UCK2) is a critical enzyme in the pyrimidine salvage pathway, catalyzing the phosphorylation of uridine and cytidine to their respective monophosphates.[1][2][3][4] This pathway is essential for the synthesis of nucleotides required for DNA and RNA replication.[1] In many cancer cells, there is an increased reliance on the salvage pathway for nucleotide synthesis, making UCK2 a compelling target for anti-cancer drug development.[1][3][5] UCK2 is overexpressed in various cancer types and this is often associated with a poor prognosis.[1][3][5] Inhibiting UCK2 can disrupt the supply of necessary nucleotides, leading to reduced cell proliferation and the induction of apoptosis, making it a promising strategy for cancer therapy.[1]

Inhibitor-2 is a potent, non-competitive inhibitor of UCK2 with a reported IC₅₀ value of 3.8 μ M.[6][7] Non-competitive inhibition suggests that Inhibitor-2 binds to an allosteric site on the enzyme, rather than the active site, to modulate its activity.[8] This application note provides a detailed protocol for assessing the enzymatic activity of UCK2 in the presence of Inhibitor-2, enabling researchers to study its inhibitory effects and characterize its kinetic properties.

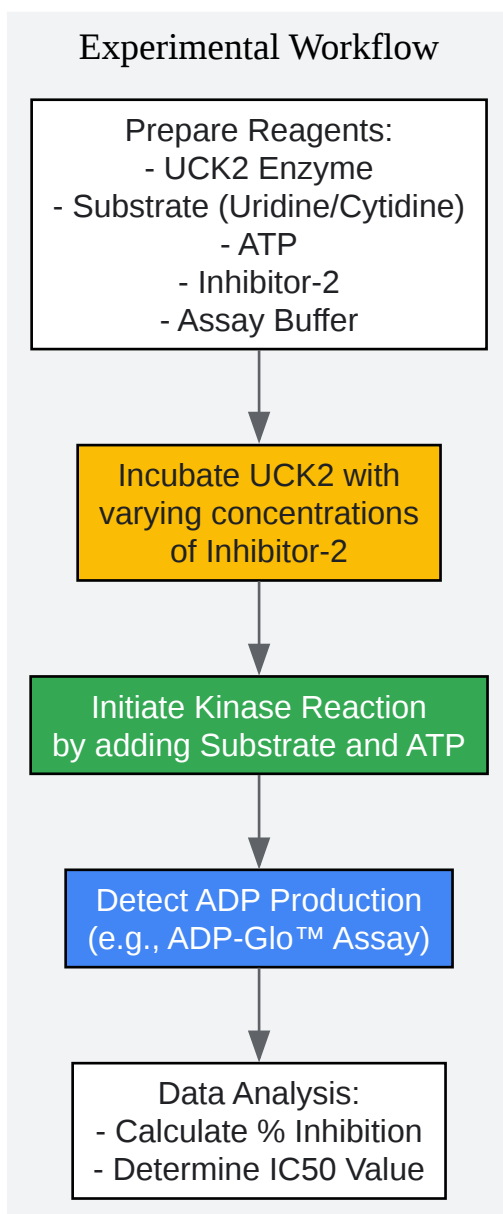
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the pyrimidine salvage pathway and the experimental workflow for assessing UCK2 inhibition.



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Caption: Pyrimidine salvage pathway highlighting UCK2 and the inhibitory action of Inhibitor-2.



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References

- 1. UCK2 - Wikipedia [en.wikipedia.org]
- 2. uniprot.org [uniprot.org]
- 3. Frontiers | The Metabolic and Non-Metabolic Roles of UCK2 in Tumor Progression [frontiersin.org]
- 4. genecards.org [genecards.org]
- 5. Targeting uridine–cytidine kinase 2 induced cell cycle arrest through dual mechanism and could improve the immune response of hepatocellular carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. UCK2 Inhibitor-2 - TargetMol Chemicals Inc [bioscience.co.uk]
- 8. pubs.acs.org [pubs.acs.org]
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